

Technical Guide to the Safe Handling of Boc-(2S)-Gly-4-pyranoyl

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Compound of Interest

Compound Name: Boc-(2S)-Gly-4-pyranoyl

Cat. No.: B1293150

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Disclaimer: No specific Safety Data Sheet (SDS) for **Boc-(2S)-Gly-4-pyranoyl** is publicly available at the time of this publication. The following safety and handling guidelines are compiled from data on structurally related compounds, including Boc-protected amino acids and tetrahydropyran derivatives, as well as general principles of laboratory safety for novel chemical entities. Researchers must conduct a thorough risk assessment before using this compound.

This technical guide provides an in-depth overview of the recommended safety and handling procedures for **Boc-(2S)-Gly-4-pyranoyl** for researchers, scientists, and drug development professionals. Due to the absence of a dedicated Safety Data Sheet (SDS), a conservative approach to handling, based on the potential hazards of its constituent chemical motifs, is advised.


Chemical and Physical Properties

Boc-(2S)-Gly-4-pyranoyl is a non-natural amino acid derivative. Its properties, as aggregated from supplier information, are summarized below.

Property	Value	Source
Chemical Name	(2S)-2-[[tert-butoxy)carbonyl]amino}-2-(oxan-4-yl)acetic acid	[1][2]
CAS Number	711017-85-5	[1]
Molecular Formula	C12H21NO5	[2]
Molecular Weight	259.3 g/mol	[1]
Physical Form	Solid	[2]

Hazard Identification and Classification

A formal hazard classification for **Boc-(2S)-Gly-4-pyranoyl** is not established. The following GHS classification is extrapolated from data on similar Boc-protected amino acids and tetrahydropyran-containing molecules.[3][4][5]

GHS Pictogram	GHS Hazard Class	Hazard Statement
 alt text	Skin Irritation/Corrosion, Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation, Category 2A	H319: Causes serious eye irritation	
Specific target organ toxicity — Single exposure, Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation	

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.[4]
- Skin Contact: May cause skin irritation.[4]
- Eye Contact: May cause serious eye irritation.[4]

- Ingestion: The toxicological properties have not been thoroughly investigated. Ingestion should be avoided.[\[3\]](#)

Handling and Storage

Adherence to standard laboratory safety protocols is essential when handling **Boc-(2S)-Gly-4-pyranyol**.

Aspect	Guideline
Engineering Controls	Work in a well-ventilated area. For procedures that may generate dust, use a chemical fume hood. [6]
Personal Protective Equipment (PPE)	- Safety glasses or goggles. - Chemical-resistant gloves (e.g., nitrile). - Laboratory coat. - For dusty operations, a NIOSH-approved respirator may be necessary. [3]
Hygiene Practices	Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling. [6]
Storage	Store in a tightly sealed container in a cool, dry place. [3]
Incompatible Materials	Strong oxidizing agents. [4]

First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[3]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[3]

Accidental Release and Disposal

Aspect	Procedure
Spill Cleanup	For small spills of the solid material, carefully sweep up and place in a sealed container for disposal. Avoid generating dust.[5]
Waste Disposal	Dispose of waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.[6]

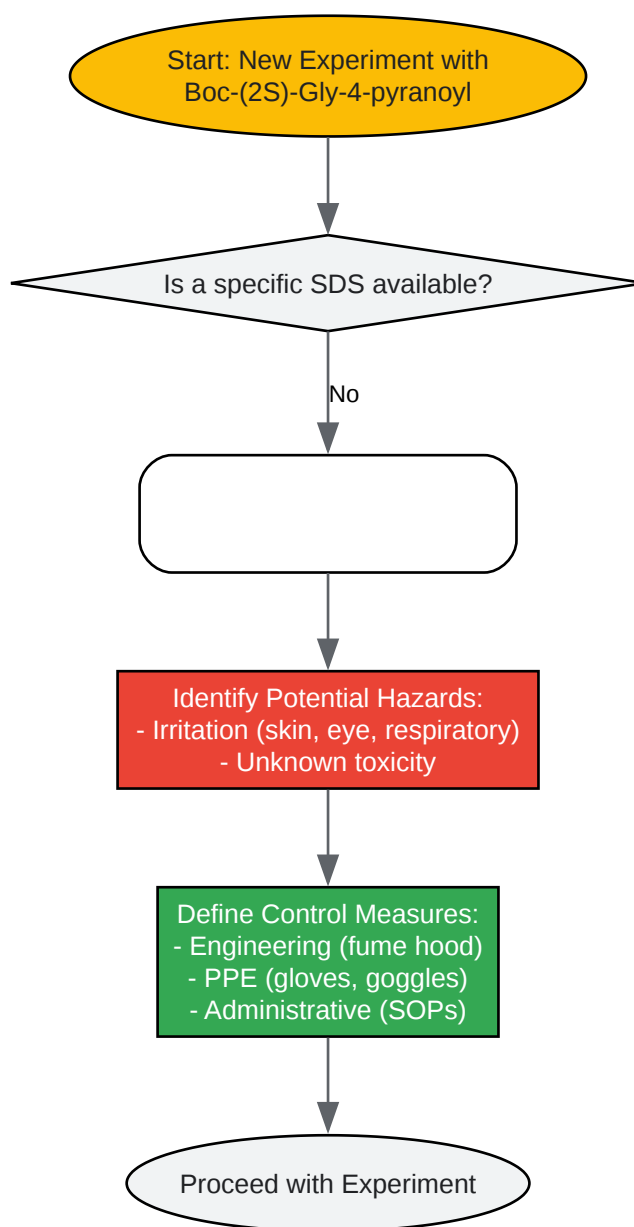
Experimental Workflow and Logic Diagrams

The following diagrams illustrate a safe handling workflow for a typical laboratory experiment involving a novel chemical like **Boc-(2S)-Gly-4-pyranoyl** and a logical relationship for risk assessment.



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Figure 1: A general experimental workflow for the safe handling of **Boc-(2S)-Gly-4-pyranoyl**.



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